

Safe handling and storage procedures for Tetrahydrothiophen-3-one

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Compound of Interest

Compound Name: Tetrahydrothiophen-3-one

Cat. No.: B087284

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Application Notes and Protocols for Tetrahydrothiophen-3-one

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **Tetrahydrothiophen-3-one** (CAS No. 1003-04-9). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the chemical.

Chemical and Physical Properties

Tetrahydrothiophen-3-one is a heterocyclic ketone used in various chemical syntheses and as a flavoring agent.^[1] Its physical and chemical properties are summarized in the table below.

Property	Value	References
Molecular Formula	C4H6OS	[2]
Molecular Weight	102.15 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[1][3]
Odor	Unpleasant, garlic-like, meaty	[1][4]
Boiling Point	175 °C	[2][4]
Flash Point	78 °C (closed cup)	[2][4]
Density	1.194 g/mL at 25 °C	[1][4]
Vapor Density	>1 (air = 1)	[1][5]
Solubility	No data available, but likely soluble in organic solvents.	[4][6]
Stability	Stable under recommended storage conditions.[3] Forms explosive mixtures with air on intense heating.[4]	

Hazard Identification and Safety Precautions

Tetrahydrothiophen-3-one is classified as a hazardous substance. The key hazards are summarized below, along with recommended precautionary statements.

Hazard Class	GHS Classification	Precautionary Statements
Flammability	Flammable Liquid, Category 4	P210: Keep away from heat, sparks, open flames, and hot surfaces. — No smoking.[4]
Acute Toxicity	Harmful if swallowed, in contact with skin, or if inhaled.	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[4] P264: Wash skin thoroughly after handling.[4] P270: Do not eat, drink or smoke when using this product.[7]
Skin Corrosion/Irritation	Causes skin irritation.	P280: Wear protective gloves/protective clothing/eye protection/face protection.[4] P302+P352: IF ON SKIN: Wash with plenty of water.[7] P332+P317: If skin irritation occurs: Get medical help.[7]
Eye Damage/Irritation	Causes serious eye irritation.	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][4]
Specific Target Organ Toxicity	May cause respiratory irritation.	P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[7]

Incompatible Materials: Strong oxidizing agents, strong acids, and strong bases.[3]

Experimental Protocols

Before handling **Tetrahydrothiophen-3-one**, ensure the following PPE is worn:

- Eye/Face Protection: Chemical safety goggles or a face shield.[3]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat. Flame-retardant antistatic protective clothing is recommended.
- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood.[8] If ventilation is inadequate, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[3]
- Preparation:
 - Ensure a safety shower and eyewash station are readily accessible.[3][8]
 - Work in a well-ventilated area, preferably within a chemical fume hood.[8]
 - Remove all sources of ignition from the handling area.[8][9]
 - Ground and bond all containers and receiving equipment to prevent static discharge.[10][11]
- Dispensing:
 - Slowly open the container to release any pressure.
 - Use only non-sparking tools.[9][10]
 - Avoid contact with eyes, skin, and clothing.[8]
 - Avoid inhalation of vapors.[8]
- Post-Handling:
 - Tightly close the container after use.[4]
 - Wash hands and any exposed skin thoroughly with soap and water after handling.[3][4]
 - Contaminated clothing should be removed and washed before reuse.[3][7]
- Store in a tightly closed container in a dry, cool, and well-ventilated area.[3][10]

- Keep away from heat, sparks, open flames, and other ignition sources.[3][8]
- Store locked up.[4][7]
- Recommended storage temperature is between 2-8°C.[5]
- Store separately from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[3]

Emergency Procedures

Exposure Route	First Aid Procedure	References
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.	[3] [8]
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes. If skin irritation persists, seek medical attention.	[3] [8]
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[3] [4]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water. Never give anything by mouth to an unconscious person. Seek medical attention.	[3] [8]

- Evacuation and Isolation:
 - Evacuate personnel from the spill area.[\[4\]](#)
 - Isolate the spill or leak area for at least 50 meters (150 feet) in all directions.[\[9\]](#)
 - Eliminate all ignition sources.[\[9\]](#)

- Containment and Cleanup:
 - Do not touch or walk through the spilled material.[9]
 - Prevent the spill from entering waterways, sewers, or confined areas.[9][10]
 - Absorb the spill with a non-combustible material such as dry earth, sand, or an inert absorbent and transfer it to a suitable container for disposal.[9]
 - Use clean, non-sparking tools to collect the absorbed material.[9]
- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.[3][8]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.[8]
- Specific Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back.[8][9] Containers may explode when heated.[3][8] Hazardous decomposition products include carbon oxides and sulfur oxides.[4]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[3][8]

Disposal Considerations

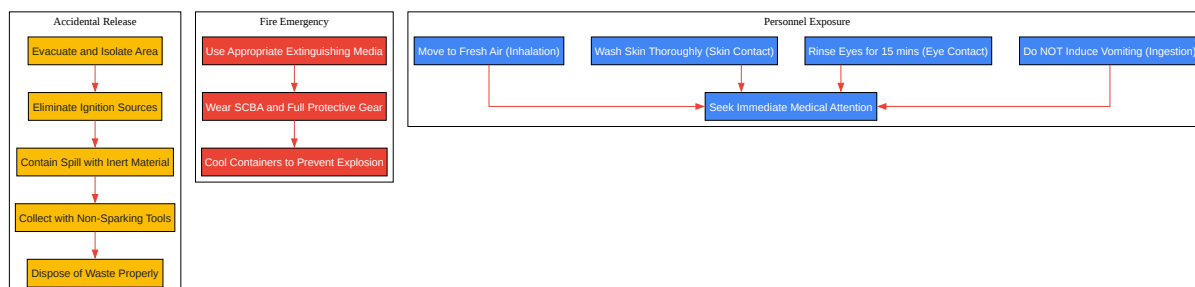
- Dispose of waste in accordance with local, regional, and national regulations.[3]
- Do not dispose of into the environment.[3]
- Empty containers may retain product residue and can be hazardous.[8]

Visualizations



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Caption: Workflow for safe handling and storage of **Tetrahydrothiophen-3-one**.



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Caption: Emergency response procedures for **Tetrahydrothiophen-3-one** incidents.

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